

Personal protective equipment for handling Pomaglumetad methionil hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pomaglumetad methionil hydrochloride*

Cat. No.: *B15617650*

[Get Quote](#)

Essential Safety and Handling Guide for Pomaglumetad Methionil Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Pomaglumetad methionil hydrochloride**. The following procedures are based on general best practices for handling research-grade chemical compounds in a laboratory setting, particularly in the absence of a comprehensive Safety Data Sheet (SDS).

Physicochemical and Storage Data

While specific occupational exposure limits and detailed toxicity data for **Pomaglumetad methionil hydrochloride** are not publicly available, the following information has been compiled from various supplier data sheets.

Parameter	Value	Source
Synonyms	LY2140023 hydrochloride	[1]
CAS Number	635318-26-2	[1]
Molecular Formula	C12H19ClN2O7S2	
Molecular Weight	402.87 g/mol	
Appearance	Solid	
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month (under nitrogen)	[1]

Personal Protective Equipment (PPE)

Due to the absence of a specific SDS, a conservative approach to PPE is recommended. The following PPE should be worn at all times when handling **Pomaglumetad methionil hydrochloride** to minimize exposure.

- Hand Protection: Wear two pairs of powder-free, chemical-resistant gloves (e.g., nitrile) tested to ASTM D6978 standards. The outer glove should be removed immediately after handling the compound, and hands should be washed thoroughly.
- Eye Protection: Use chemical safety goggles or a face shield to protect against splashes.
- Body Protection: A lab coat or a disposable gown made of a low-permeability fabric should be worn. Ensure cuffs are tucked into the inner pair of gloves.
- Respiratory Protection: If there is a risk of aerosolization or if handling the powder outside of a containment system, a properly fitted N95 respirator or higher is recommended.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Pomaglumetad methionil hydrochloride** from receipt to preparation of a stock solution.

- Receiving and Inspection:

- Upon receipt, inspect the container for any damage or leaks in a designated receiving area.
- Wear a single pair of chemical-resistant gloves during inspection.
- Verify the label information matches the order.
- Storage:
 - Store the compound in its original, tightly sealed container.
 - Follow the recommended storage conditions, typically at -20°C or -80°C for long-term stability.[\[1\]](#)
- Preparation for Weighing:
 - Don all required PPE as listed above.
 - Perform all manipulations of the solid compound within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Weighing the Compound:
 - Use a dedicated, clean weighing vessel.
 - Carefully transfer the desired amount of the solid, avoiding the creation of dust.
 - Close the primary container tightly immediately after weighing.
- Solution Preparation:
 - In the fume hood, add the desired solvent to the weighed compound.
 - If necessary, aid dissolution using methods such as sonication or gentle heating, as suggested by supplier data sheets.[\[1\]](#)
 - Ensure the solution is fully dissolved before use in experiments.
- Post-Handling:

- Wipe down the work area in the fume hood with an appropriate cleaning agent.
- Remove the outer pair of gloves and dispose of them as chemical waste.
- Remove the remaining PPE and wash hands thoroughly with soap and water.

Disposal Plan

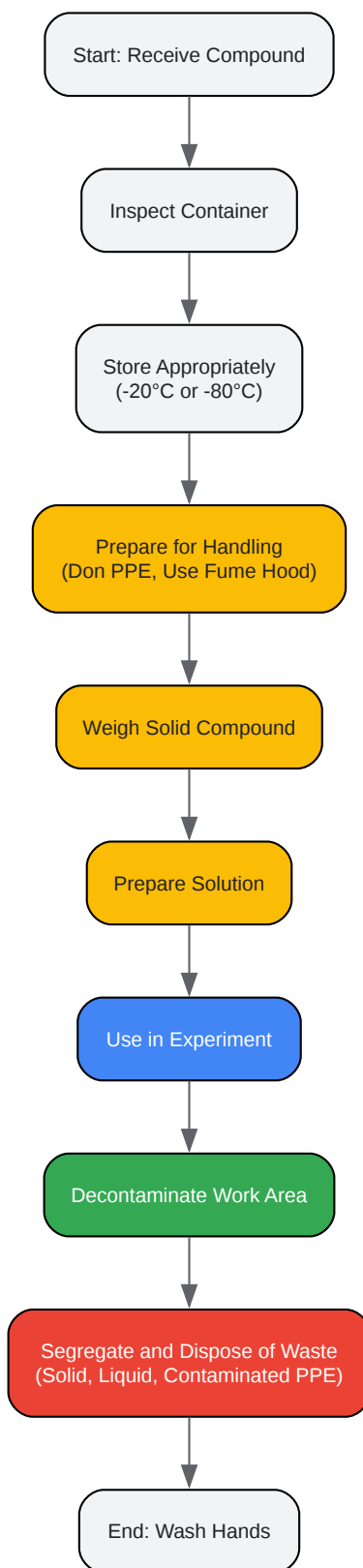
Proper disposal of **Pomaglumetad methionil hydrochloride** and associated waste is critical to ensure laboratory and environmental safety.

- Solid Waste:
 - Unused or expired solid **Pomaglumetad methionil hydrochloride** should be disposed of as chemical waste.
 - Place the sealed container in a properly labeled hazardous waste receptacle.
 - Do not dispose of the solid compound in the regular trash.
- Liquid Waste:
 - Solutions containing **Pomaglumetad methionil hydrochloride** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not pour solutions down the drain.
 - Segregate waste streams based on solvent compatibility to prevent unwanted reactions.
- Contaminated Materials:
 - All disposable materials that have come into contact with the compound, such as gloves, pipette tips, and weighing paper, should be considered chemical waste.
 - Place these materials in a sealed bag or container and then into the designated solid hazardous waste stream.
- Empty Containers:

- "RCRA empty" containers (those that have been triple-rinsed with a suitable solvent) can often be disposed of in the regular trash after the label has been defaced.^[2]
- The rinsate from cleaning the container must be collected and disposed of as hazardous liquid waste.^[2]

Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Handling Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Pomaglumetad methionil hydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. sites.rowan.edu [sites.rowan.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Pomaglumetad methionil hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617650#personal-protective-equipment-for-handling-pomaglumetad-methionil-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com